

Essential Safety and Logistical Information for Handling Benzyl 2-bromopropanoate

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Compound of Interest

Compound Name: **Benzyl 2-bromopropanoate**

Cat. No.: **B126160**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **Benzyl 2-bromopropanoate**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Chemical Identity and Hazards

Benzyl 2-bromopropanoate is classified with the following hazards:

- Causes skin irritation.[1][2]
- Causes serious eye irritation.[1][2]
- May cause respiratory irritation.[1]
- May cause an allergic skin reaction.[2]
- Very toxic to aquatic life.[2]

Quantitative Data Summary

A comprehensive summary of the physical and chemical properties of **Benzyl 2-bromopropanoate** is provided below.

Property	Value	Source
Molecular Formula	C10H11BrO2	PubChem[2]
Molecular Weight	243.10 g/mol	PubChem[2]
Physical State	Liquid	Hoffman Fine Chemicals[3]
Appearance	Yellow to colorless oil	Hoffman Fine Chemicals[3]
Purity	95%	AK Scientific, Inc.[1]
Storage Condition	Inert atmosphere, Room temperature	Hoffman Fine Chemicals[3]

Personal Protective Equipment (PPE)

When handling **Benzyl 2-bromopropanoate**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specific Requirements
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4][5]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.

Handling Procedures:

- Ventilation: Always handle **Benzyl 2-bromopropanoate** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid Contact: Prevent all personal contact with the substance, including inhalation of vapors.[6]
- Personal Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the handling area.[6]
- Clothing: Do not allow clothing wet with the material to stay in contact with skin.[6] Contaminated clothing should be removed and laundered before reuse.[1]

Spill and Emergency Procedures:

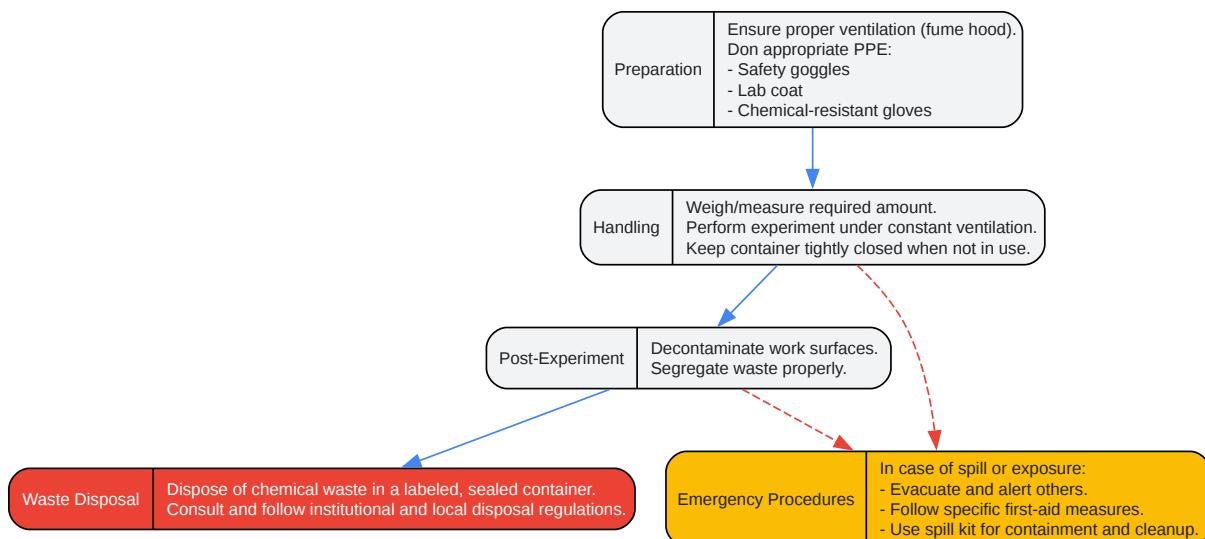
- Minor Spills: Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.[4][6]
- Emergency Contact: In case of exposure, call a poison center or doctor if you feel unwell.[1]
 - Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[1]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1]
 - Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1]

Disposal Plan:

- Waste Container: Dispose of contents and container to an approved waste disposal plant.[1]
- Regulations: Consult local, regional, and national regulations for proper disposal.[1]
- Container Decontamination: Empty containers should be decontaminated with a 5% aqueous sodium hydroxide or soda ash solution, followed by water, before disposal.[6]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Benzyl 2-bromopropanoate** in a laboratory setting.



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Workflow for Handling **Benzyl 2-bromopropanoate**

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